

An In-depth Technical Guide to Dimethoxy(dipropyl)stannane

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Compound of Interest

Compound Name: Dimethoxy(dipropyl)stannane

Cat. No.: B15481588

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CAS Number: 20756-81-4

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited publicly available data exists for the specific compound **dimethoxy(dipropyl)stannane** (CAS 20756-81-4). Therefore, this guide synthesizes information from closely related dialkoxydialkylstannanes and the broader class of organotin compounds to provide a comprehensive overview. The presented data and protocols should be considered representative for this class of compounds and may require optimization for **dimethoxy(dipropyl)stannane**.

Compound Overview

Dimethoxy(dipropyl)stannane is an organotin compound featuring a central tin atom bonded to two propyl groups and two methoxy groups. Organotin compounds are characterized by the presence of at least one tin-carbon bond and have found applications in various fields, including as catalysts, stabilizers, and in chemical synthesis. In recent years, the biological activities of certain organotin compounds have garnered interest in the field of drug development, particularly in cancer research.

Chemical Properties

Specific physical and chemical properties for **dimethoxy(dipropyl)stannane** are not readily available. The table below summarizes general properties expected for

dialkoxydialkylstannanes based on data for analogous compounds.

Property	Representative Value/Information	Source
Molecular Formula	C ₈ H ₂₀ O ₂ Sn	N/A
Molecular Weight	266.94 g/mol	N/A
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	General observation for similar compounds
Solubility	Expected to be soluble in organic solvents (e.g., ethanol, chloroform, diethyl ether) and have low solubility in water.	General observation for similar compounds
Stability	Sensitive to moisture; hydrolysis can occur to form the corresponding distannoxane.	General observation for organotin alkoxides

Synthesis and Experimental Protocols

A general method for the synthesis of dialkoxydialkylstannanes involves the reaction of a dialkyldihalostannane with an alkali metal alkoxide. The following is a representative experimental protocol that can be adapted for the synthesis of **dimethoxy(dipropyl)stannane**.

General Synthesis of Dialkoxydialkylstannanes



Materials:

- Dipropyldichlorostannane
- Sodium methoxide
- Anhydrous methanol

- Anhydrous diethyl ether
- Schlenk line and glassware
- Magnetic stirrer and heating mantle

Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), a solution of sodium methoxide is prepared by carefully dissolving sodium metal in anhydrous methanol.
- The solution of sodium methoxide is then added dropwise to a stirred solution of dipropyldichlorostannane in anhydrous diethyl ether at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The precipitated sodium chloride is removed by filtration under an inert atmosphere.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product.
- Purification can be achieved by distillation under reduced pressure.

Characterization

The synthesized compound can be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{119}Sn NMR would confirm the structure. In ^{119}Sn NMR, the chemical shift would be indicative of the coordination number and the nature of the substituents on the tin atom.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify characteristic Sn-O and Sn-C bond vibrations.

Potential Applications in Drug Development

While specific data for **dimethoxy(dipropyl)stannane** is lacking, organotin compounds, in general, have been investigated for their potential therapeutic applications, particularly as

anticancer agents.[1][2] The biological activity is often dependent on the nature of the organic groups attached to the tin atom.

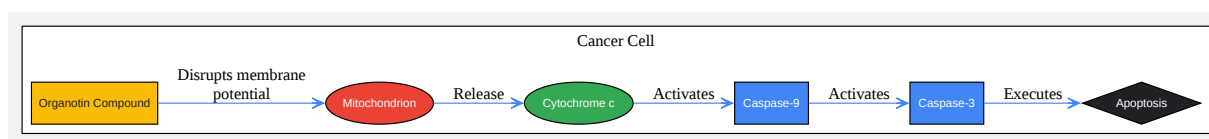
Anticancer Research

Several organotin compounds have demonstrated cytotoxicity against various cancer cell lines. The proposed mechanisms of action often involve the induction of apoptosis (programmed cell death).[1][2]

Signaling Pathways and Mechanisms of Action

The precise signaling pathways affected by **dimethoxy(dipropyl)stannane** are not documented. However, studies on other organotin compounds, such as certain tributyltin and triphenyltin derivatives, suggest that they can induce apoptosis through the intrinsic (mitochondrial) pathway.[2] This typically involves the disruption of the mitochondrial membrane potential, leading to the release of cytochrome c and the subsequent activation of caspases.

Below is a generalized diagram representing a potential apoptosis-inducing pathway for an organotin compound.

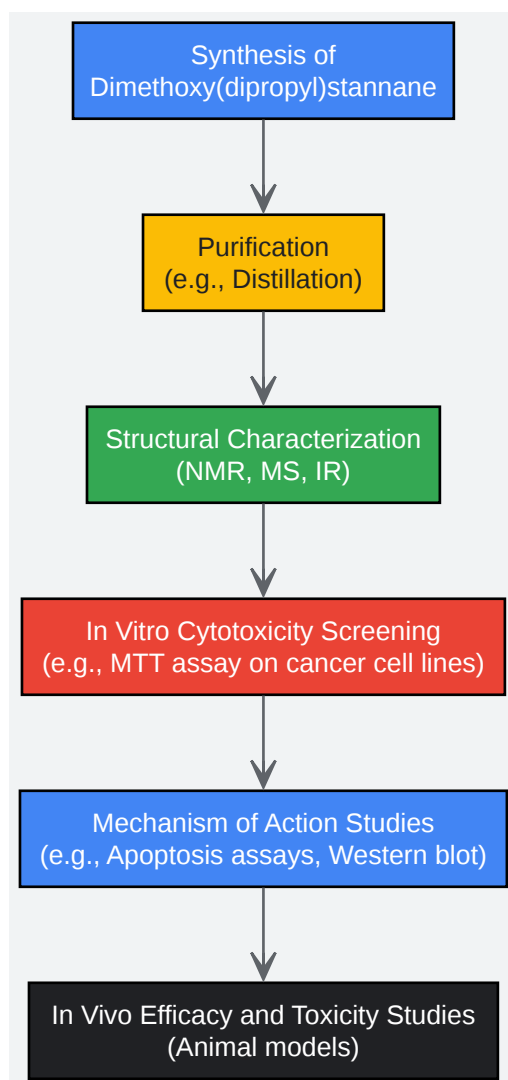


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Caption: Generalized signaling pathway for organotin-induced apoptosis.

Experimental Workflows

The following diagram illustrates a general workflow for the synthesis and evaluation of a novel organotin compound for potential anticancer activity.



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Caption: General experimental workflow for drug discovery with organotin compounds.

Toxicity and Safety Considerations

Organotin compounds exhibit a wide range of toxicities depending on the number and nature of the organic substituents. In general, triorganotin compounds are considered to be the most toxic to mammals. Dialkyltin compounds, such as the parent compound of **dimethoxy(dipropyl)stannane**, are generally less toxic than their trialkyltin counterparts but can still pose health risks.

General Toxicity Profile of Organotins:

- Neurotoxicity: Some organotins are known to be potent neurotoxins.
- Immunotoxicity: Certain organotin compounds can suppress the immune system.
- Dermal and Respiratory Irritation: Many organotins are irritants to the skin, eyes, and respiratory tract.

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Handle with care to prevent hydrolysis from atmospheric moisture.

Due to the limited specific toxicological data for **dimethoxy(dipropyl)stannane**, it should be handled with the same precautions as other potentially hazardous organotin compounds. A comprehensive safety data sheet (SDS) should be consulted before use.

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References

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